

Proper Disposal of Lesinurad-d4 in a Laboratory Setting

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Lesinurad-d4

Cat. No.: B15558603

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Disclaimer: This document provides guidance on the proper disposal of **Lesinurad-d4** based on the available safety information for Lesinurad. **Lesinurad-d4** is a deuterated form of Lesinurad, and while its chemical properties are expected to be very similar, it is the responsibility of the user to conduct a thorough risk assessment and comply with all applicable local, regional, and national regulations.

I. Introduction

Lesinurad is a selective inhibitor of the uric acid transporter 1 (URAT1), which is involved in the reabsorption of uric acid in the kidneys.^{[1][2][3]} By inhibiting URAT1, lesinurad increases the excretion of uric acid, thereby lowering its concentration in the blood.^[3] It is used in the treatment of hyperuricemia associated with gout.^[2] **Lesinurad-d4** is a deuterated analog of Lesinurad, often used as an internal standard in analytical studies. Proper handling and disposal of this compound are essential for laboratory safety and environmental protection.

II. Chemical and Physical Properties

A summary of the relevant chemical and physical properties of Lesinurad is provided in the table below. These properties are expected to be comparable for **Lesinurad-d4**.

Property	Value	Reference
Chemical Formula	C17H14BrN3O2S	
Molecular Weight	404.28 g/mol	
Appearance	White to off-white powder	
Solubility	Soluble in DMSO	
Protein Binding	>98% (mainly to albumin)	
Metabolism	Primarily hepatic, via CYP2C9	
Excretion	Urine (63%) and feces (32%)	

III. Safety and Handling

According to the Safety Data Sheet (SDS) for Lesinurad, the compound is classified as harmful if swallowed. The following precautionary measures should be taken when handling

Lesinurad-d4:

- Personal Protective Equipment (PPE): Wear appropriate PPE, including safety glasses, gloves, and a lab coat.
- Handling: Avoid breathing dust, fume, gas, mist, vapors, or spray. Wash hands thoroughly after handling. Do not eat, drink, or smoke when using this product.
- First Aid:
 - If swallowed: Call a poison center or doctor if you feel unwell. Rinse mouth.
 - In case of eye contact: Rinse opened eye for several minutes under running water.
 - In case of skin contact: Generally, the product does not irritate the skin.
 - If inhaled: Supply fresh air; consult a doctor in case of complaints.

IV. Disposal Protocol

The primary directive for the disposal of **Lesinurad-d4** is to adhere to local, regional, national, and international regulations. The following protocol provides a general framework for the disposal of small quantities of **Lesinurad-d4** typically used in a research laboratory setting.

A. Waste Identification and Segregation:

- Designate a specific, clearly labeled waste container for **Lesinurad-d4** and any materials contaminated with it (e.g., pipette tips, weighing paper, contaminated PPE).
- The waste container should be made of a material compatible with the solvents used to dissolve **Lesinurad-d4**.

B. Decontamination of Labware:

- Rinse contaminated labware (e.g., beakers, flasks) with a suitable solvent in which **Lesinurad-d4** is soluble, such as DMSO.
- Collect the solvent rinse as chemical waste.
- After the initial solvent rinse, wash the labware with soap and water.

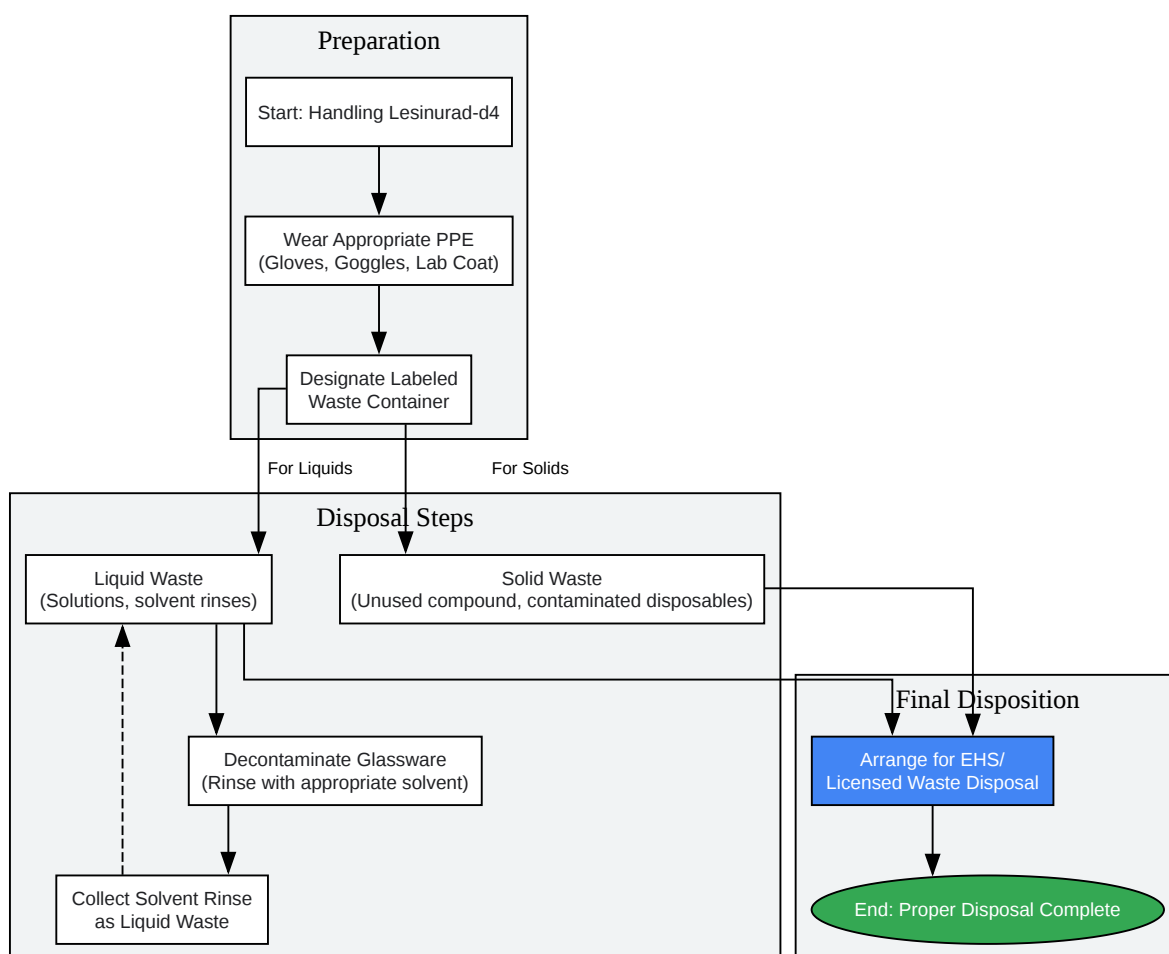
C. Disposal of Unused **Lesinurad-d4** and Contaminated Materials:

- Solid Waste:
 - Carefully transfer any unused solid **Lesinurad-d4** into the designated waste container.
 - Place all disposables contaminated with **Lesinurad-d4** (e.g., gloves, weighing boats, wipes) into the same container.
- Liquid Waste:
 - Collect all solutions containing **Lesinurad-d4** and solvent rinses in a designated, sealed, and clearly labeled liquid waste container.
- Arrange for Pickup:
 - Once the waste container is full, seal it securely.

- Arrange for pickup by your institution's environmental health and safety (EHS) department or a licensed chemical waste disposal company.

V. Experimental Workflow for Disposal

The following diagram illustrates the decision-making process and steps for the proper disposal of **Lesinurad-d4**.



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References

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Phone: (601) 213-4426

Email: info@benchchem.com